

Application Notes and Protocols for the Total Synthesis of (+)-Streptazolin

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Compound of Interest

Compound Name: Streptazolin

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the key strategies employed in the total synthesis of (+)-**Streptazolin**, a natural product with notable biological activity. It includes a comparative analysis of various synthetic routes, detailed protocols for pivotal reactions, and visual representations of the synthetic workflows to aid in understanding and application.

Introduction

(+)-**Streptazolin** is a microbial metabolite isolated from *Streptomyces viridochromogenes*. Its unique structure, characterized by a highly substituted piperidine core and a Z-configured exocyclic ethylidene moiety, has presented a significant challenge to synthetic chemists. The development of efficient and stereoselective total syntheses is crucial for further biological evaluation and the generation of novel analogs for drug discovery programs. This document outlines and compares several successful total synthesis strategies.

Quantitative Data Summary

The following table provides a comparative summary of the key quantitative metrics for various reported total syntheses of (+)-**Streptazolin**.

Principal Investigator	Year of Publication	Key Synthetic Strategy	Overall Yield (%)	Number of Steps (Longest Linear Sequence)
L. E. Overman	1987	Iminium Ion-Vinylsilane Cyclization / Wittig Olefination	Not explicitly stated	Not explicitly stated
C. Kibayashi	1996	Palladium-Catalyzed Enyne Bicyclization	4.3	12
D. L. Comins	2000	Chiral Auxiliary-Mediated Asymmetric Synthesis	Not explicitly stated	13
B. M. Trost	2004	Palladium-Catalyzed Reductive Diyne Cyclization	Not explicitly stated	11
M. J. Miller	2006	Intramolecular Aldol / Silicon-Tethered RCM	4.8	16

Synthetic Strategies and Workflows

Several distinct strategies have been successfully applied to the total synthesis of (+)-**Streptazolin**. Each approach offers unique solutions to the stereochemical challenges inherent in the target molecule.

Overman's Enantioselective Synthesis

The first enantioselective synthesis of (+)-**Streptazolin** was reported by Overman and Flann. A key transformation in their route is an iminium ion-vinylsilane cyclization to construct the bicyclic core of the molecule. The exocyclic ethylidene group was installed in the final step via a

Wittig reaction, which unfortunately yielded a mixture of Z and E isomers, with the undesired E isomer predominating.



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Caption: Overman's synthetic strategy for (+)-**Streptazolin**.

Kibayashi's Stereoselective Synthesis

To address the issue of the exocyclic double bond stereochemistry, Kibayashi's group developed a strategy culminating in a palladium-catalyzed enyne bicyclization. This key step allowed for the stereoselective formation of the desired Z-isomer.

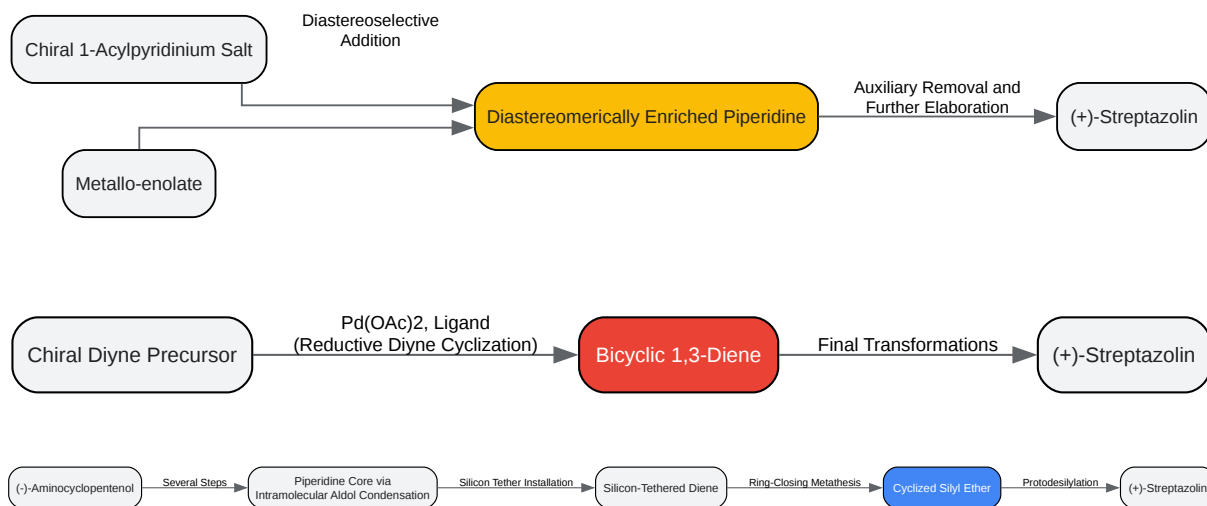


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Caption: Kibayashi's stereoselective approach to (+)-**Streptazolin**.

Comins' Chiral Auxiliary Approach

Comins and Huang reported the first chiral auxiliary-mediated asymmetric synthesis of (+)-**Streptazolin**. The core of their strategy relies on the diastereoselective addition of a metallo-enolate to a chiral 1-acylpyridinium salt to establish the key stereocenters of the piperidine ring.



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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com